Application of [Fe4S4] Clusters in Artificial Metalloenzyme Design: Application Notes and Protocols

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Compound of Interest

Compound Name: *[Fe4S4] cluster*

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Introduction

Iron-sulfur clusters are ubiquitous in nature, playing critical roles in fundamental biological processes ranging from electron transfer to catalysis. The [Fe4S4] cubane cluster, in particular, has garnered significant interest in the design of artificial metalloenzymes due to its versatile redox properties and its involvement in the activation of inert molecules. This document provides detailed application notes and protocols for the design, synthesis, and characterization of artificial metalloenzymes based on the incorporation of synthetic **[Fe4S4] cluster**s into protein scaffolds, with a focus on the biotin-streptavidin technology. This approach allows for the creation of novel biocatalysts for challenging chemical transformations, such as the reduction of carbon dioxide (CO2).

Design Strategy: Biotin-Streptavidin Technology

A robust strategy for creating artificial metalloenzymes involves the high-affinity, non-covalent interaction between biotin and streptavidin (Sav).[1] By chemically modifying a synthetic

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[Fe4S4] cluster with biotin, the cluster can be anchored within the well-defined microenvironment of the streptavidin protein. This protein scaffold provides a second coordination sphere around the catalytic cluster, which can be fine-tuned through genetic engineering to optimize catalytic activity and selectivity.[1][2] The modularity of this system allows for the combination of various biotinylated cofactors with a library of streptavidin mutants, enabling a chemogenetic optimization approach.[1]

Application: Artificial Fischer-Tropschase for CO2 Reduction

Inspired by the ability of some natural iron-sulfur proteins to reduce CO and CO2 to hydrocarbons, an artificial metalloenzyme has been developed to catalyze the Fischer-Tropsch reaction, converting CO2 into alkanes and alkenes.[2][3] This was achieved by incorporating a bis-biotinylated [Fe4S4] cofactor into streptavidin.[2] The protein environment was found to significantly influence the redox properties of the **[Fe4S4] cluster**, making the doubly reduced [Fe4S4] state more accessible, which is crucial for CO2 activation.[2]

Quantitative Data Summary

The following tables summarize the key quantitative data for the characterization and catalytic activity of a [Fe4S4]-based artificial Fischer-Tropschase.

Table 1: Redox Potentials of the **[Fe4S4] Cluster** Determined by Cyclic Voltammetry

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Analyte	Redox Couple	Half-wave Potential ($E_{1/2}$) vs Ag/AgCl (mV)	Note
Free $[(Biot\text{-}gly)_2Fe_4S_4]$ Cofactor	$[Fe_4S_4]^{2+/1+}$	-343	Reversible one-electron reduction
Free $[(Biot\text{-}gly)_2Fe_4S_4]$ Cofactor	$[Fe_4S_4]^{1+/0}$	-1014	Irreversible second reduction
$[(Biot\text{-}gly)_2Fe_4S_4]$·Sav AA (Adsorbed on Au)	$[Fe_4S_4]^{2+/1+}$	-305	+38 mV shift compared to free cofactor
$[(Biot\text{-}gly)_2Fe_4S_4]$·Sav AA (Adsorbed on Au)	$[Fe_4S_4]^{1+/0}$	-514	+500 mV shift compared to free cofactor

Data sourced from Waser et al., 2023.[2]

Table 2: Catalytic Activity of the Artificial Fischer-Tropschase for CO_2 Reduction

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Streptavidin Variant	Linker on Biotin	Total Turnover Number (TON)	Major Products
Sav AA	Glycine	~8	C_1-C_4 alkanes and alkenes
Sav S112A	Glycine	~10	C_1-C_4 alkanes and alkenes
Sav S112G	Glycine	~9	C_1-C_4 alkanes and alkenes
Sav K121A	Glycine	~6	C_1-C_4 alkanes and alkenes
Sav K121H	Glycine	~11	C_1-C_4 alkanes and alkenes
Sav S112A/K121H	Glycine	~12	C_1-C_4 alkanes and alkenes
Sav AA	β-alanine	~14	C_1-C_4 alkanes and alkenes
Sav S112A	β-alanine	~11	C_1-C_4 alkanes and alkenes
Sav K121H	β-alanine	~13	C_1-C_4 alkanes and alkenes
Sav S112A/K121H	β-alanine	~10	C_1-C_4 alkanes and alkenes

TONs are approximate values based on graphical data from Waser et al., 2023. Reaction conditions: CO_2 (1 atm), Eu(II)-DTPA as reductant.[2]

Experimental Protocols

Protocol 1: Synthesis of Bis-biotinylated [Fe4S4] Cofactor ([(Biot-gly)$_2$Fe$_4$S$_4$])

This protocol is adapted from the synthetic route described by Waser et al. (2023).[2] It involves a multi-step synthesis of a biotinylated ligand followed by cluster assembly.

Materials:

- All reagents should be of analytical grade and used as received unless otherwise noted.
- Anhydrous solvents are required for several steps.
- All manipulations involving the final **[Fe4S4] cluster** must be performed under an inert atmosphere (e.g., in a glovebox).

Procedure:

- Ligand Synthesis: The synthesis of the biotinylated ligand (Biot-gly) involves a 13-step process. For detailed procedures, please refer to the supporting information of Waser et al., J. Am. Chem. Soc. 2023, 145, 27, 14823–14830.[2] The general scheme involves:
  - Synthesis of a 3,5-bis(mercaptomethyl)benzene scaffold.
  - Introduction of a glycine spacer.
  - Coupling of biotin to the glycine spacer.
- **[Fe4S4] Cluster** Assembly:
  - In an anaerobic glovebox, dissolve the purified biotinylated ligand (Biot-gly) in an appropriate degassed solvent (e.g., DMF or acetonitrile).
  - In a separate vial, prepare a solution of a suitable [Fe4S4] precursor, such as $[(t\text{-}BuS)_4Fe_4S_4]^{2-}$.
  - Slowly add the ligand solution to the precursor solution with stirring. The reaction involves the displacement of the tert-butylthiolate ligands by the biotinylated dithiol ligand.
  - The reaction mixture is typically stirred at room temperature for several hours.

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- The formation of the bis-biotinylated cluster [(Biot-gly)$_2$Fe$_4$S$_4$] can be monitored by UV-Vis spectroscopy.
- The product is purified by precipitation and washing with appropriate degassed solvents to remove byproducts.
- The final product should be stored under an inert atmosphere.

Protocol 2: Incorporation of [(Biot-gly)$_2$Fe$_4$S$_4$] into Streptavidin

Materials:

- Purified streptavidin (wild-type or mutant).
- Lyophilized [(Biot-gly)$_2$Fe$_4$S$_4$].
- Degassed buffer (e.g., 100 mM Tris-HCl, 150 mM NaCl, pH 7.5).
- Anaerobic environment (glovebox or anaerobic chamber).

Procedure:

- Prepare a stock solution of streptavidin in the degassed buffer.
- In an anaerobic environment, dissolve the lyophilized [(Biot-gly)$_2$Fe$_4$S$_4$] in a minimal amount of a compatible organic solvent (e.g., DMSO) and then dilute with the degassed buffer.
- Add the [(Biot-gly)$_2$Fe$_4$S$_4$] solution to the streptavidin solution dropwise while gently stirring. A typical molar ratio is 2 equivalents of the bis-biotinylated cluster to 1 equivalent of tetrameric streptavidin.[2]
- Incubate the mixture at room temperature for at least 30 minutes to allow for complex formation.
- The successful incorporation can be confirmed by various techniques, including UV-Vis spectroscopy, circular dichroism (CD), and native mass spectrometry.[2]

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- The resulting artificial metalloenzyme solution should be kept under anaerobic conditions and can be used directly for activity assays or further characterization.

Protocol 3: Characterization of the [Fe4S4] Artificial Metalloenzyme

A. UV-Visible Spectroscopy

- Record a baseline spectrum of the buffer solution in a quartz cuvette.
- Under anaerobic conditions, transfer the solution of the artificial metalloenzyme into a sealed quartz cuvette.
- Record the absorption spectrum from 250 to 700 nm.
- A characteristic absorption feature for $[4Fe\text{-}4S]^{2+}$ clusters is a broad shoulder around 410-420 nm.[2]

B. Electron Paramagnetic Resonance (EPR) Spectroscopy

- The $[4Fe\text{-}4S]^{2+}$ cluster is EPR-silent. To observe an EPR signal, the cluster needs to be in a paramagnetic state, such as $[4Fe\text{-}4S]^{1+}$ or $[4Fe\text{-}4S]^{3+}$.
- For reduction to the $[4Fe\text{-}4S]^{1+}$ state, under anaerobic conditions, add a reducing agent (e.g., sodium dithionite) to the artificial metalloenzyme solution.
- Transfer the reduced sample into an EPR tube and freeze it in liquid nitrogen.
- Record the EPR spectrum at cryogenic temperatures (e.g., 10-20 K).
- Typical g-values for a reduced $[4Fe\text{-}4S]^{1+}$ cluster are around g = 2.04, 1.93, and 1.88.

C. Cyclic Voltammetry (CV)

- Perform CV in an anaerobic environment using a three-electrode setup (e.g., glassy carbon working electrode, platinum counter electrode, and Ag/AgCl reference electrode).

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- Use a suitable electrolyte solution (e.g., aqueous buffer with a supporting electrolyte like KCl).
- Record the voltammogram of the free cofactor and the artificial metalloenzyme.
- Scan the potential over a range that covers the expected redox transitions of the **[Fe4S4] cluster**.
- The resulting voltammogram will show peaks corresponding to the reduction and oxidation of the cluster, from which the redox potentials can be determined.

Visualizations

Experimental Workflow for Artificial Metalloenzyme Design

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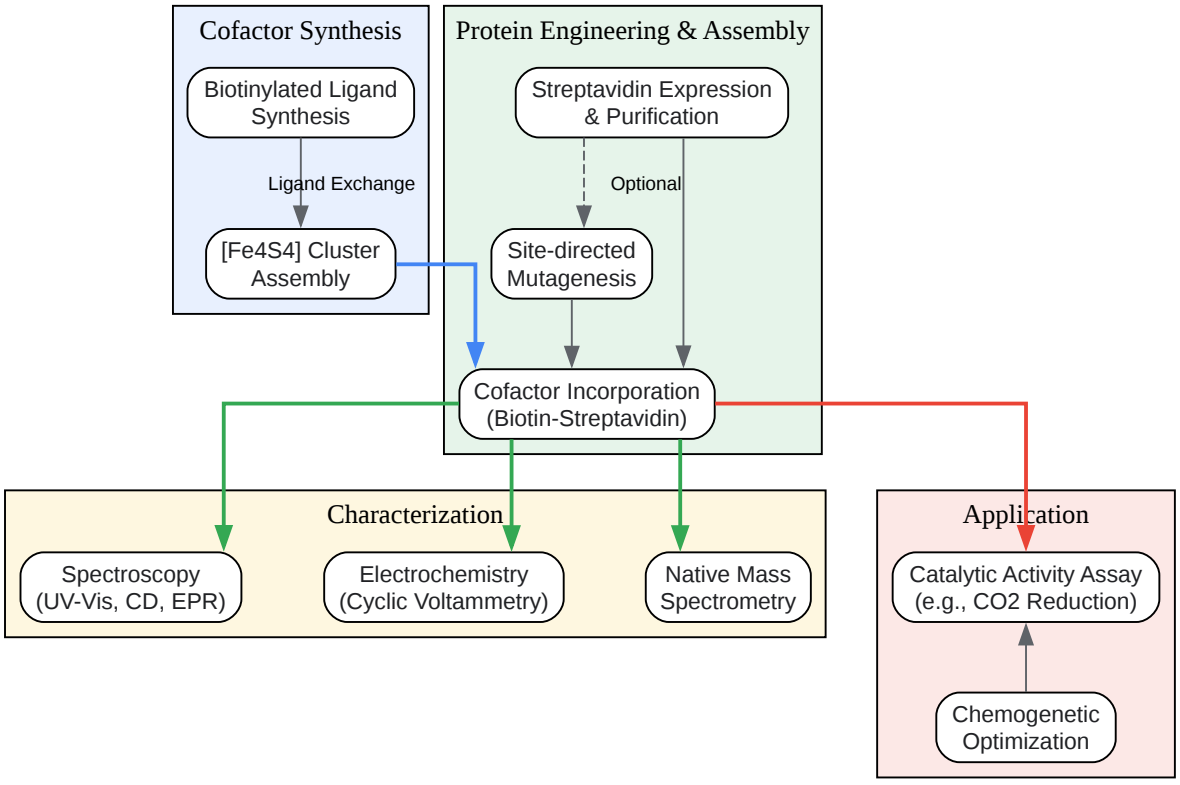

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Caption: Workflow for designing and testing [Fe4S4] artificial metalloenzymes.

Proposed Catalytic Cycle for CO2 Reduction

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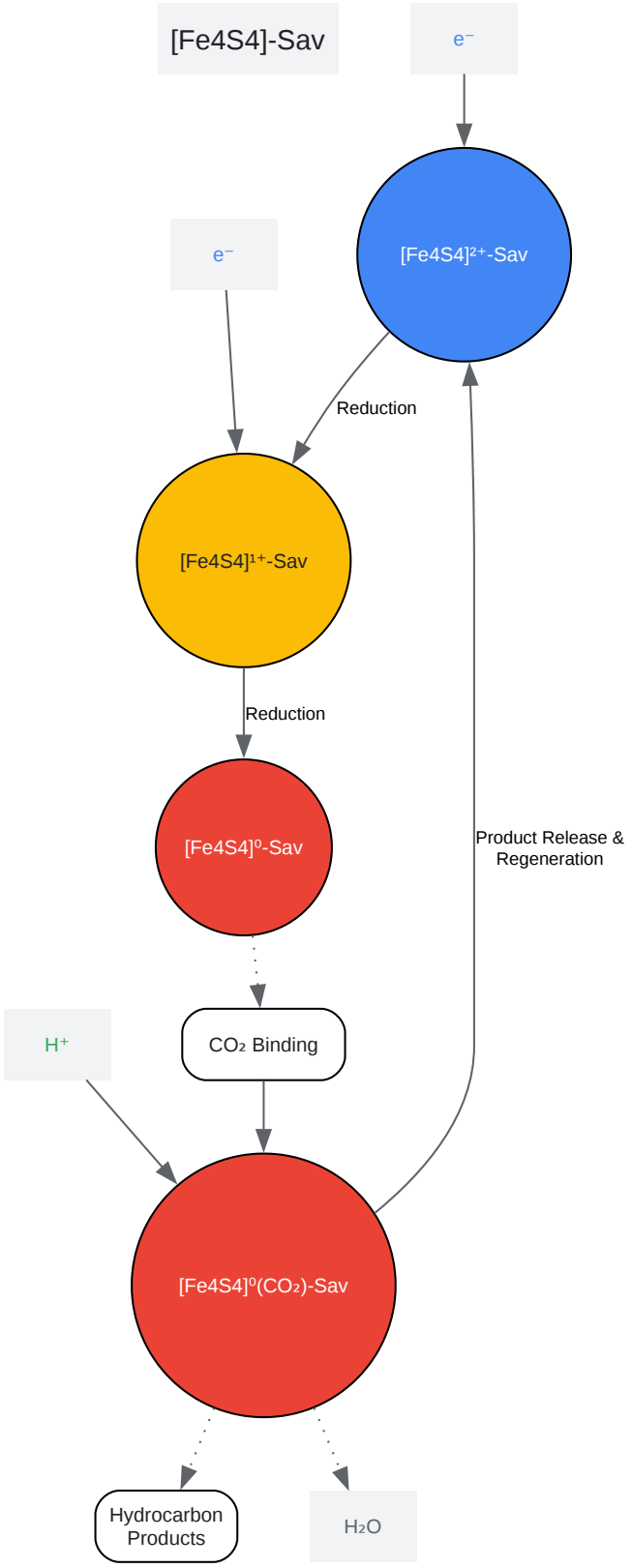

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Caption: Proposed catalytic cycle for CO2 reduction by the [Fe4S4]-streptavidin metalloenzyme.

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